

Biological Activity of 3-Methoxybutanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Methoxybutanoic acid

CAS No.: 10024-70-1

Cat. No.: B157699

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Executive Summary

3-Methoxybutanoic acid (3-MBA) (CAS: 14868-24-7) is a structural analog of the endogenous ketone body 3-hydroxybutyrate (3-HB). While 3-HB is a primary metabolic fuel and signaling molecule, 3-MBA is distinguished by the methylation of the beta-hydroxyl group. This structural modification confers metabolic resistance to

-oxidation while retaining physicochemical properties that allow transport via Monocarboxylate Transporters (MCTs).

In drug development and chemical biology, 3-MBA serves two critical roles:

- **Metabolic Probe:** It acts as a non-oxidizable bio-isostere of 3-HB, allowing researchers to decouple the signaling effects of ketone bodies (e.g., via GPR109A/HCAR2) from their caloric contributions.
- **Chiral Synthon:** The enantiomers of 3-MBA are high-value building blocks for the synthesis of -amino acids and complex macrolides, often produced via lipase-catalyzed kinetic resolution.

Chemical & Physical Properties

3-MBA is a viscous, colorless liquid. Its amphiphilic nature allows it to traverse lipid bilayers via specific transporters.

Property	Value	Relevance
IUPAC Name	3-Methoxybutanoic acid	-
CAS Number	14868-24-7	Identifier
Molecular Formula		-
Molecular Weight	118.13 g/mol	Small molecule; crosses BBB
pKa	~4.8	Exists as anion (3-methoxybutyrate) at physiological pH
LogP	~0.4 - 0.6	Moderate lipophilicity; MCT substrate
Chirality	1 Chiral Center (C3)	(R)- and (S)- enantiomers exhibit distinct biological interactions

Biological Mechanism of Action[1][2]

Transport: The MCT Pathway

Like lactate and butyrate, 3-MBA is a substrate for Monocarboxylate Transporters (MCTs), specifically MCT1 (ubiquitous) and MCT2 (high affinity, neuronal).

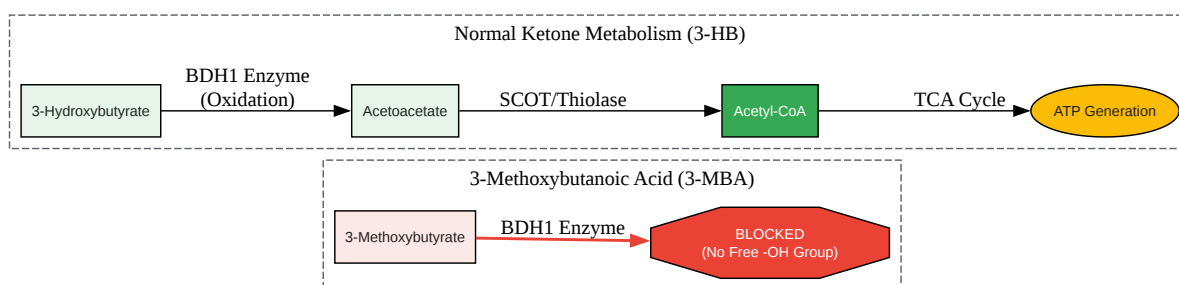
- Mechanism: Proton-coupled transport. 3-MBA is co-transported with protons down the concentration gradient.
- Significance: This allows 3-MBA to penetrate the Blood-Brain Barrier (BBB) and enter mitochondria, mimicking the distribution profile of endogenous ketone bodies.

Metabolic Blockade (The "Beta-Block" Effect)

The defining biological feature of 3-MBA is its resistance to mitochondrial -oxidation.

- Endogenous Pathway: 3-Hydroxybutyrate is oxidized to acetoacetate by 3-hydroxybutyrate dehydrogenase (BDH1), which requires a free hydroxyl group.
- 3-MBA Pathway: The methoxy () group at position 3 sterically and chemically prevents oxidation by BDH1. Consequently, 3-MBA cannot be converted into Acetyl-CoA for ATP generation.

Visualization of Metabolic Blockade:



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Figure 1: Comparative metabolism. 3-MBA enters the cell but halts at the dehydrogenase step, preventing ATP generation while maintaining cytosolic presence.

Receptor Signaling (GPR109A/HCAR2)

3-Hydroxybutyrate is an endogenous agonist for GPR109A (HCAR2), a Gi/Go-coupled receptor that inhibits lipolysis in adipocytes and exerts anti-inflammatory effects in macrophages.

- 3-MBA Activity: 3-MBA is investigated as a structural probe for this receptor. By retaining the carboxylic acid pharmacophore and the beta-position substituent, it can bind the receptor.

- **Utility:** Because 3-MBA is not metabolized, it allows researchers to treat cells and attribute observed anti-inflammatory effects strictly to receptor signaling, ruling out effects caused by increased ATP/energy status.

Experimental Protocols

Protocol A: Enzymatic Kinetic Resolution of 3-MBA

Purpose: To isolate optically pure (R)- or (S)-**3-methoxybutanoic acid** for chiral drug synthesis.

Reagents:

- Racemic Methyl 3-methoxybutanoate
- *Candida antarctica* Lipase B (CAL-B) immobilized (e.g., Novozym 435)
- Phosphate Buffer (0.1 M, pH 7.0)

Workflow:

- **Emulsification:** Suspend racemic methyl 3-methoxybutanoate (50 mM) in Phosphate Buffer.
- **Enzyme Addition:** Add CAL-B (10 mg/mL).
- **Incubation:** Shake at 30°C, 200 rpm.
- **Monitoring:** Monitor hydrolysis via GC-FID or HPLC (Chiralcel OD-H column).
 - **Note:** The lipase typically hydrolyzes the (S)-ester faster, yielding (S)-acid and leaving (R)-ester.
- **Termination:** Filter off the immobilized enzyme when conversion reaches 50%.
- **Separation:** Adjust pH to 8.0 and extract the unreacted (R)-ester with ethyl acetate. Acidify the aqueous phase to pH 2.0 and extract the (S)-acid.

Protocol B: Metabolic Stability Assay (Microsomal)

Purpose: To validate 3-MBA as a stable tracer compared to 3-HB.

Reagents:

- Liver Microsomes (Rat or Human), 0.5 mg/mL protein.
- NAD⁺ cofactor (2 mM).
- Test compounds: 3-Hydroxybutyrate (Control) and **3-Methoxybutanoic acid**.

Workflow:

- Pre-incubation: Mix microsomes and phosphate buffer (pH 7.4) at 37°C for 5 min.
- Initiation: Add test compound (10 µM final) and NAD⁺.
- Sampling: Aliquot 50 µL at t=0, 15, 30, 60 min.
- Quenching: Add 150 µL ice-cold Acetonitrile (containing internal standard).
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
 - Expectation: 3-HB levels will deplete (conversion to acetoacetate). 3-MBA levels should remain >95% stable over 60 min.

Safety & Handling (GHS Classification)

While less toxic than specific metabolic poisons, 3-MBA is an organic acid and irritant.

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Damage	H318	Causes serious eye damage.
STOT-SE	H335	May cause respiratory irritation.

Handling: Use nitrile gloves and chemical safety goggles. Perform synthesis steps in a fume hood. Neutralize spills with sodium bicarbonate before disposal.

References

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